

# Application Notes and Protocols for Analytical Standards of Tanzawaic Acid E

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## Compound of Interest

Compound Name: *Tanzawaic acid E*

Cat. No.: *B15593095*

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## Introduction

**Tanzawaic acid E** is a polyketide metabolite isolated from fungi of the *Penicillium* genus.[1][2] Like other members of the tanzawaic acid family, it possesses a characteristic trans-decalin scaffold.[3] Research has indicated that tanzawaic acid derivatives exhibit a range of biological activities, including anti-inflammatory and enzyme inhibitory effects, making them of interest for further investigation in drug discovery and development.[4][5] These application notes provide detailed protocols for the analytical characterization of **Tanzawaic acid E**, ensuring accurate and reproducible results for research and quality control purposes.

## Physicochemical Properties

A summary of the key physicochemical properties of **Tanzawaic acid E** is presented in the table below.

Property	Value	Reference
Molecular Formula	C <sub>18</sub> H <sub>26</sub> O <sub>3</sub>	[6]
Molecular Weight	290.40 g/mol	[6]
Appearance	Colorless block crystals	[6]
Crystal System	Orthorhombic	[6]
Space Group	P 21 21 21	[6]

## Analytical Methods and Protocols

Accurate qualitative and quantitative analysis is crucial for the evaluation of **Tanzawaic acid E**. The following sections detail the recommended analytical techniques and protocols.

### High-Performance Liquid Chromatography (HPLC)

Reverse-phase HPLC (RP-HPLC) is a suitable method for the separation and quantification of **Tanzawaic acid E**.

Experimental Protocol:

- Instrumentation: A standard HPLC system equipped with a pump, autosampler, column oven, and a photodiode array (PDA) or UV detector.
- Column: C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm particle size).
- Mobile Phase: A gradient of acetonitrile and water (both containing 0.1% formic acid) is recommended. A typical gradient could be:
  - 0-20 min: 50-100% acetonitrile
  - 20-25 min: 100% acetonitrile
  - 25-30 min: 100-50% acetonitrile
- Flow Rate: 1.0 mL/min.

- Column Temperature: 25°C.
- Detection Wavelength: UV detection at 254 nm.
- Injection Volume: 10-20 µL.
- Sample Preparation: Accurately weigh and dissolve the **Tanzawaic acid E** standard and samples in methanol or acetonitrile to a known concentration. Filter the solutions through a 0.45 µm syringe filter before injection.

#### Quantitative Data Summary (Representative):

The following table summarizes representative quantitative data for a validated HPLC method for **Tanzawaic acid E**, based on typical performance characteristics outlined in ICH guidelines.

Parameter	Specification
Linearity ( $r^2$ )	$\geq 0.999$
Limit of Detection (LOD)	0.1 µg/mL
Limit of Quantification (LOQ)	0.5 µg/mL
Accuracy (% Recovery)	98.0 - 102.0%
Precision (% RSD)	< 2.0%

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is essential for the structural confirmation of **Tanzawaic acid E**.

#### Experimental Protocol:

- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher) equipped with a 5 mm probe.
- Sample Preparation: Dissolve 5-10 mg of **Tanzawaic acid E** in approximately 0.5 mL of a suitable deuterated solvent (e.g., chloroform-d, methanol-d<sub>4</sub>, or DMSO-d<sub>6</sub>).
- Experiments: Acquire <sup>1</sup>H NMR, <sup>13</sup>C NMR, COSY, HSQC, and HMBC spectra.

- **Data Processing:** Process the acquired data using appropriate NMR software.

<sup>1</sup>H and <sup>13</sup>C NMR Data:

The characteristic chemical shifts for **Tanzawaic acid E** are crucial for its identification. While specific data can be found in the literature, a representative summary is provided below.

Nucleus	Chemical Shift Range (ppm)
<sup>1</sup> H	0.8 - 7.5
<sup>13</sup> C	15 - 175

## Mass Spectrometry (MS)

High-resolution mass spectrometry (HRMS) is used to determine the accurate mass and elemental composition of **Tanzawaic acid E**.

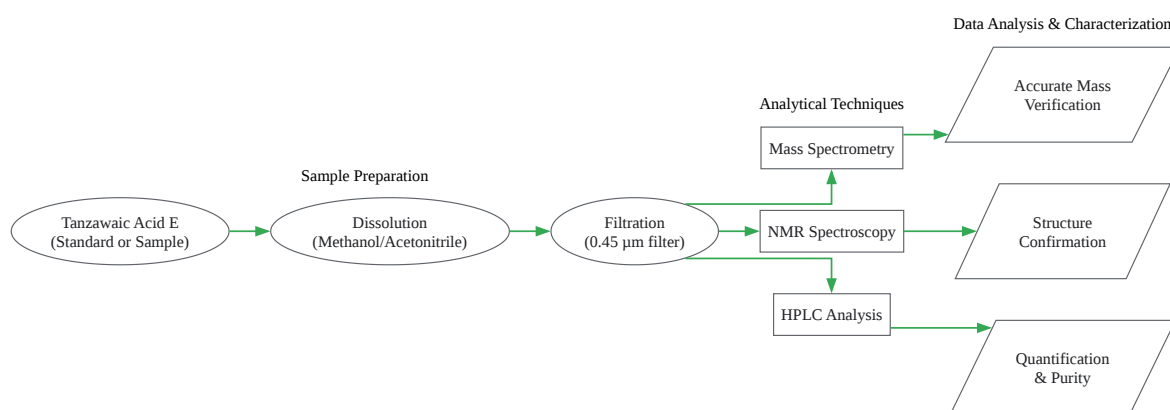
Experimental Protocol:

- **Instrumentation:** A mass spectrometer capable of high-resolution measurements, such as a time-of-flight (TOF) or Orbitrap instrument, equipped with an electrospray ionization (ESI) source.
- **Sample Preparation:** Prepare a dilute solution of **Tanzawaic acid E** (approximately 1-10 µg/mL) in a suitable solvent such as methanol or acetonitrile.
- **Analysis Mode:** Perform the analysis in both positive and negative ion modes to observe the protonated molecule [M+H]<sup>+</sup> and the deprotonated molecule [M-H]<sup>-</sup>, respectively.
- **Data Acquisition:** Acquire the mass spectrum over a relevant m/z range (e.g., 100-500).

## Signaling Pathways and Mechanism of Action

Tanzawaic acid derivatives have been reported to possess anti-inflammatory and PTP1B inhibitory activities.[4][5] The following diagrams illustrate the potential signaling pathways affected by **Tanzawaic acid E**.

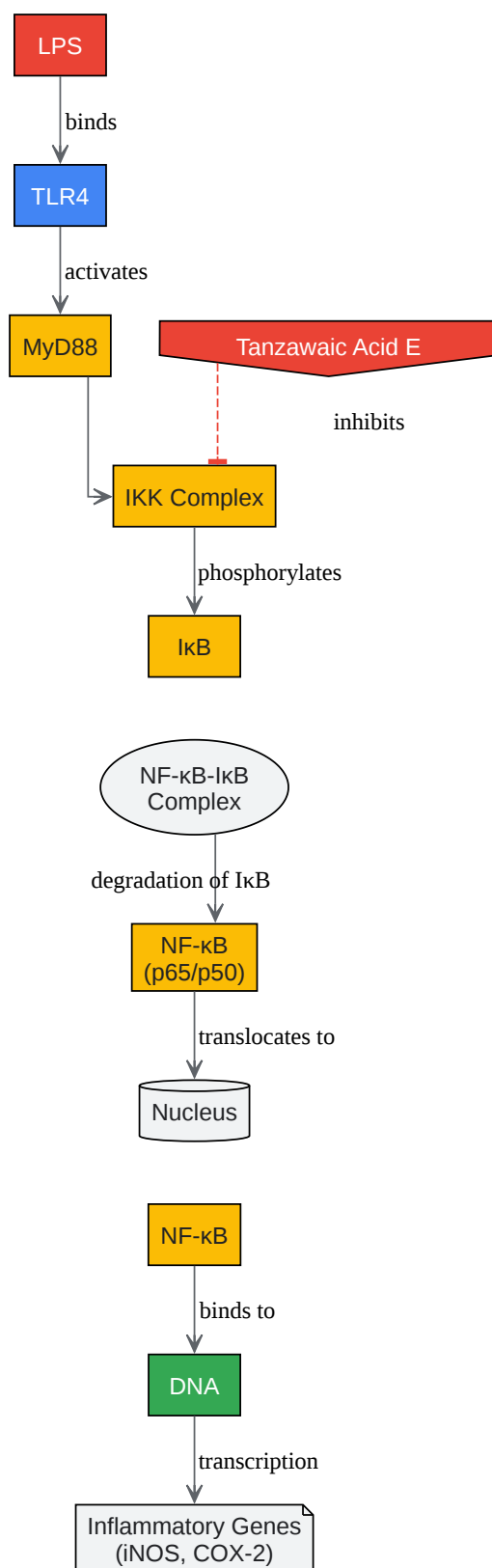
## Experimental Workflow for Analytical Characterization:

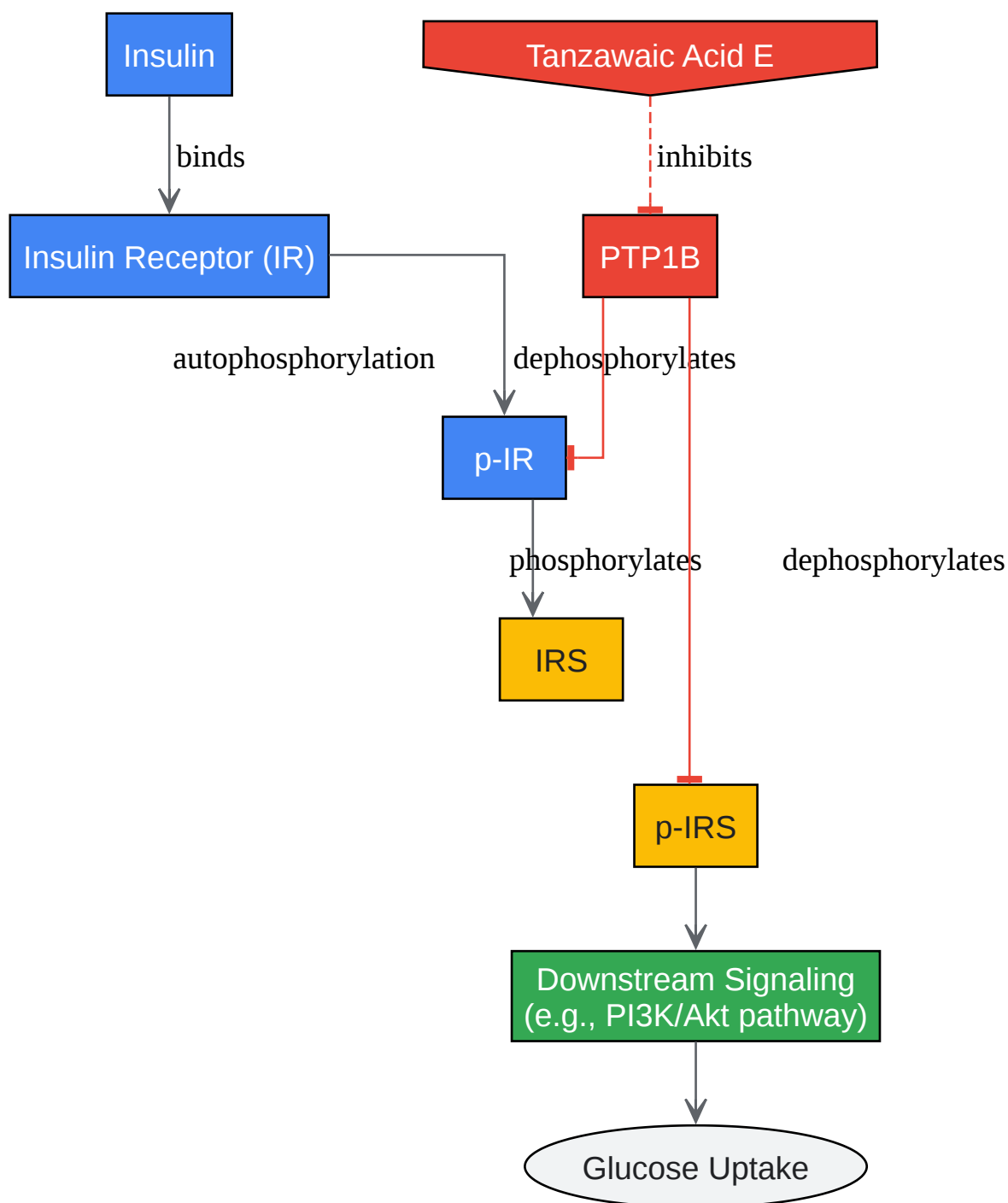


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Caption: Workflow for the analytical characterization of **Tanzawaic acid E**.

Inhibition of LPS-Induced NF-κB Signaling Pathway:





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## References

- 1. qNMR for profiling the production of fungal secondary metabolites - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. Online Direct Infusion Mass Spectrometry of Liquid–Liquid Extraction Phases for Metabolite and Lipid Profiling with the Direct Infusion Probe - PMC [pmc.ncbi.nlm.nih.gov]
- 6. NMR analysis of budding yeast metabolomics: a rapid method for sample preparation - Molecular BioSystems (RSC Publishing) [pubs.rsc.org]
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